

An In-depth Technical Guide to 2-bromo-N-(4-fluorophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-bromo-N-(4-fluorophenyl)acetamide

CAS No.: 2195-44-0

Cat. No.: B1268112

[Get Quote](#)

Introduction

2-bromo-N-(4-fluorophenyl)acetamide is a halogenated aromatic amide that serves as a versatile building block in organic synthesis, particularly within the realms of medicinal chemistry and materials science. Its structure, featuring a reactive α -bromoacetyl group and a substituted phenyl ring, offers multiple points for chemical modification. The presence of the fluorine atom on the phenyl ring can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, making it an attractive scaffold for the development of novel bioactive compounds and functional materials.

This guide provides a comprehensive overview of **2-bromo-N-(4-fluorophenyl)acetamide**, detailing its chemical structure, synthesis, and reactivity. It is intended for researchers, scientists, and professionals in drug development who require a deep technical understanding of this compound for their work.

Chemical Structure and Properties

2-bromo-N-(4-fluorophenyl)acetamide possesses a core structure consisting of an acetamide group where the nitrogen is attached to a 4-fluorophenyl ring, and one of the alpha-hydrogens of the acetyl group is substituted with a bromine atom.

Key Structural Features:

- **Amide Linkage:** The planar amide group can participate in hydrogen bonding, which is crucial for its interaction with biological targets.
- **4-Fluorophenyl Ring:** The electron-withdrawing fluorine atom at the para position influences the reactivity of the aromatic ring and the overall electronic properties of the molecule.
- **α -Bromo Group:** This is the primary reactive site of the molecule, making it an excellent electrophile for nucleophilic substitution reactions.

A summary of the key physicochemical properties for the related compound N-(2-bromo-4-fluorophenyl)acetamide is presented in the table below.[\[1\]](#)

Property	Value	Source
Molecular Formula	C8H7BrFNO	PubChem [1]
Molecular Weight	232.05 g/mol	PubChem [1]
IUPAC Name	N-(2-bromo-4-fluorophenyl)acetamide	PubChem [1]
CAS Number	1009-22-9	PubChem [1]

Synthesis of 2-bromo-N-(4-fluorophenyl)acetamide

The most common and straightforward synthesis of **2-bromo-N-(4-fluorophenyl)acetamide** involves a two-step process starting from 4-fluoroaniline.

2.1. Step 1: Acetylation of 4-Fluoroaniline

The initial step is the acylation of 4-fluoroaniline to form N-(4-fluorophenyl)acetamide. This is a standard nucleophilic acyl substitution reaction.

Reaction: 4-Fluoroaniline + Acetyl Chloride (or Acetic Anhydride) → N-(4-fluorophenyl)acetamide + HCl (or Acetic Acid)

Underlying Principle: The lone pair of electrons on the nitrogen atom of 4-fluoroaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acetylating agent. The choice between acetyl chloride and acetic anhydride is often one of convenience and cost; acetyl chloride is more reactive but also more sensitive to moisture.

2.2. Step 2: α-Bromination of N-(4-fluorophenyl)acetamide

The second step involves the selective bromination at the α-carbon of the acetyl group.

Reaction: N-(4-fluorophenyl)acetamide + Brominating Agent → **2-bromo-N-(4-fluorophenyl)acetamide**

Causality of Reagent Choice: A common method for this transformation is the Hell-Volhard-Zelinsky reaction, which typically uses Br₂ and a catalytic amount of PBr₃. The reaction proceeds through the formation of an enol or enolate intermediate, which then attacks the bromine.[2] The acidic conditions favor the formation of the enol, which is the active nucleophile in this reaction.[2]

A related patent describes a method for producing 2-bromo-4-fluoroacetanilide through the bromination of the corresponding acetylate with hydrobromic acid in the presence of an oxidizing agent like hydrogen peroxide.[3] This approach avoids the direct use of liquid bromine.[3]

The overall synthesis workflow can be visualized as follows:

Caption: Synthesis workflow for **2-bromo-N-(4-fluorophenyl)acetamide**.

Spectroscopic Characterization

To ensure the identity and purity of the synthesized **2-bromo-N-(4-fluorophenyl)acetamide**, a suite of spectroscopic techniques is employed. Below are typical data for the related isomer, 2'-Bromo-4'-fluoroacetanilide.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum provides information about the different types of protons and their neighboring environments. Key expected signals include a singlet for the methylene ($-\text{CH}_2-$) protons adjacent to the bromine, aromatic protons with characteristic splitting patterns due to fluorine and bromine substitution, and a broad singlet for the amide (N-H) proton.^[4]
- ^{13}C NMR: The carbon NMR spectrum reveals the number of distinct carbon environments. Expected signals would correspond to the carbonyl carbon, the methylene carbon, and the aromatic carbons, with their chemical shifts influenced by the attached substituents.

3.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Functional Group	Characteristic Absorption (cm^{-1})
N-H Stretch	~3300
C=O Stretch (Amide I)	~1670
N-H Bend (Amide II)	~1550
C-Br Stretch	600-500
C-F Stretch	1250-1000

3.3. Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and information about its fragmentation pattern. The presence of bromine is readily identified by the characteristic isotopic pattern (^{79}Br and ^{81}Br in a nearly 1:1 ratio), resulting in two molecular ion peaks (M and $M+2$) of similar intensity.

Reactivity and Synthetic Applications

The primary utility of **2-bromo-N-(4-fluorophenyl)acetamide** in organic synthesis stems from the reactivity of the α -bromo group.

4.1. Nucleophilic Substitution Reactions

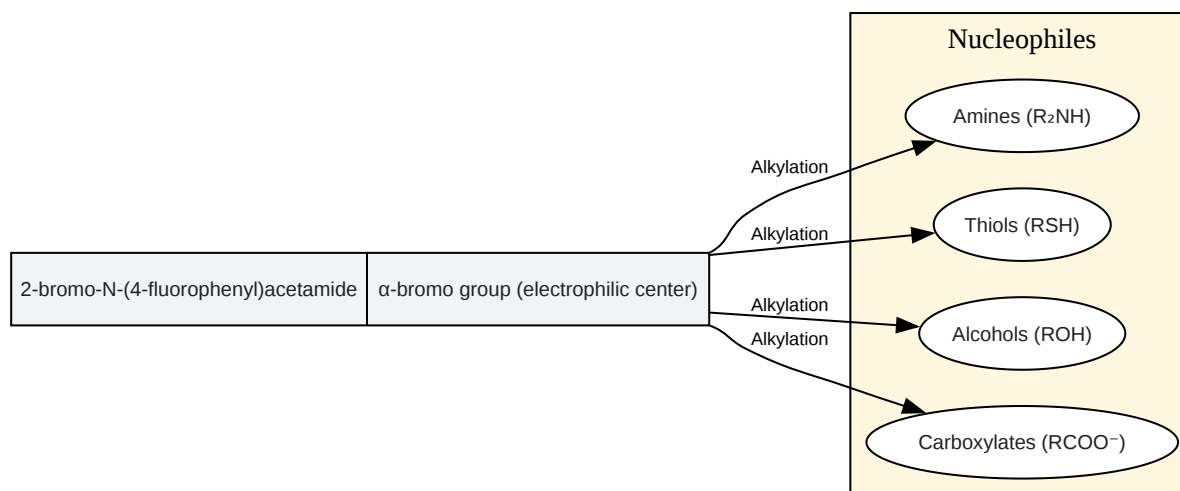
The carbon atom attached to the bromine is highly electrophilic and susceptible to attack by a wide range of nucleophiles. This makes it a valuable alkylating agent.

General Reaction: $\text{R-Nu} + \text{2-bromo-N-(4-fluorophenyl)acetamide} \rightarrow \text{R-Nu-CH}_2\text{-C(=O)NH-(4-fluorophenyl)} + \text{Br}^-$ (where R-Nu is a nucleophile)

Examples of Nucleophiles:

- Amines: Reaction with primary or secondary amines yields α -amino acetamide derivatives.
- Thiols: Thiolates react to form thioether linkages.
- Alcohols/Phenols: Alkoxides or phenoxides can displace the bromide to form α -alkoxy or α -aryloxy acetamides.
- Carboxylates: Reaction with carboxylate salts can lead to the formation of ester linkages.

The following diagram illustrates the general reactivity of the α -bromo group.



[Click to download full resolution via product page](#)

Caption: Reactivity of the α -bromo group with various nucleophiles.

4.2. Role in Medicinal Chemistry

The 2-acetamido moiety is a common structural motif in many biologically active compounds. The ability to easily introduce this scaffold onto various molecules via the reactive α -bromo group makes **2-bromo-N-(4-fluorophenyl)acetamide** a valuable intermediate in drug discovery. The resulting derivatives can be screened for a wide range of activities, including but not limited to:

- Enzyme inhibition
- Antimicrobial properties
- Anticancer activity

The fluorine atom can enhance binding affinity to target proteins and improve pharmacokinetic properties such as metabolic stability and membrane permeability.

Safety and Handling

2-bromo-N-(4-fluorophenyl)acetamide and its analogues are classified as hazardous substances and must be handled with appropriate precautions.

GHS Hazard Statements for N-(2-bromo-4-fluorophenyl)acetamide:

- H302: Harmful if swallowed[5]
- H411: Toxic to aquatic life with long lasting effects[5]

Precautionary Measures:

- Engineering Controls: Work in a well-ventilated fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat, and safety goggles.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust.[6] After handling, wash hands thoroughly.[5]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[6\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.
- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

2-bromo-N-(4-fluorophenyl)acetamide is a key synthetic intermediate with significant potential in the development of new chemical entities for pharmaceutical and material science applications. Its straightforward synthesis, coupled with the versatile reactivity of the α -bromo group, allows for the facile introduction of the N-(4-fluorophenyl)acetamido moiety into a diverse range of molecular frameworks. A thorough understanding of its synthesis, characterization, reactivity, and safe handling is paramount for its effective and responsible use in a research and development setting.

References

- PubChem. N-(2-bromo-4-fluorophenyl)acetamide. National Center for Biotechnology Information. [\[Link\]](#)
- Google Patents. CN104447382A - Preparation method of 2-bromo-4-fluoroacetanilide.
- Master Organic Chemistry. Halogenation Of Ketones via Enols. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-(2-bromo-4-fluorophenyl)acetamide | C₈H₇BrFNO | CID 688184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. CN104447382A - Preparation method of 2-bromo-4-fluoroacetanilide - Google Patents [patents.google.com]
- 4. 2'-Bromo-4'-fluoroacetanilide(1009-22-9) ¹H NMR [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-bromo-N-(4-fluorophenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268112/docs#an-in-depth-technical-guide-to-2-bromo-n-4-fluorophenyl-acetamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)